

Essential Safety and Operational Guide for Handling AM-2394

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Compound of Interest

Compound Name: AM-2394

Cat. No.: B605374

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling the glucokinase activator, **AM-2394**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE) and Engineering Controls

Proper personal protective equipment is the first line of defense against accidental exposure. The following PPE is mandatory when handling **AM-2394**:

- **Eye and Face Protection:** Chemical safety glasses with side shields or goggles are required.
- **Hand Protection:** Compatible chemical-resistant gloves, such as nitrile rubber, must be worn.
- **Body Protection:** A laboratory coat is required. For operations with a higher risk of splashing, additional protective equipment such as a chemical apron may be necessary.
- **Respiratory Protection:** If working with the solid form and there is a risk of dust generation, a NIOSH-approved respirator with a dust filter is recommended.

Engineering controls should be in place to minimize exposure. Work with **AM-2394** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.

Safe Handling and Storage Procedures

To prevent accidental ingestion, inhalation, or contact, the following handling procedures must be followed:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke in areas where **AM-2394** is handled, stored, or processed.
- Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperatures are -20°C for one year or -80°C for two years.^[1]

Spill and Exposure Response

In the event of a spill or exposure, immediate action is critical:

- **Spill:** For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Wash out the mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Seek medical attention.

Disposal Plan

All waste materials contaminated with **AM-2394**, including empty containers, should be disposed of as hazardous waste. Follow all federal, state, and local regulations for hazardous

waste disposal. Do not allow the material to enter drains or waterways.

Quantitative Data Summary

The following table summarizes key quantitative data for **AM-2394**.

Property	Value	Reference
CAS Number	1442684-77-6	[2]
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₄	[2]
Molecular Weight	423.5 g/mol	[2]
EC ₅₀	60 nM (in an enzyme assay with glucose)	[2]
Solubility	DMF: 1 mg/ml, DMSO: 1 mg/ml, DMSO:PBS (pH 7.2) (1:1): 0.50 mg/ml	
Storage Temperature	-20°C (1 year), -80°C (2 years)	

Experimental Protocol: In Vivo Oral Glucose Tolerance Test (OGTT) in ob/ob Mice

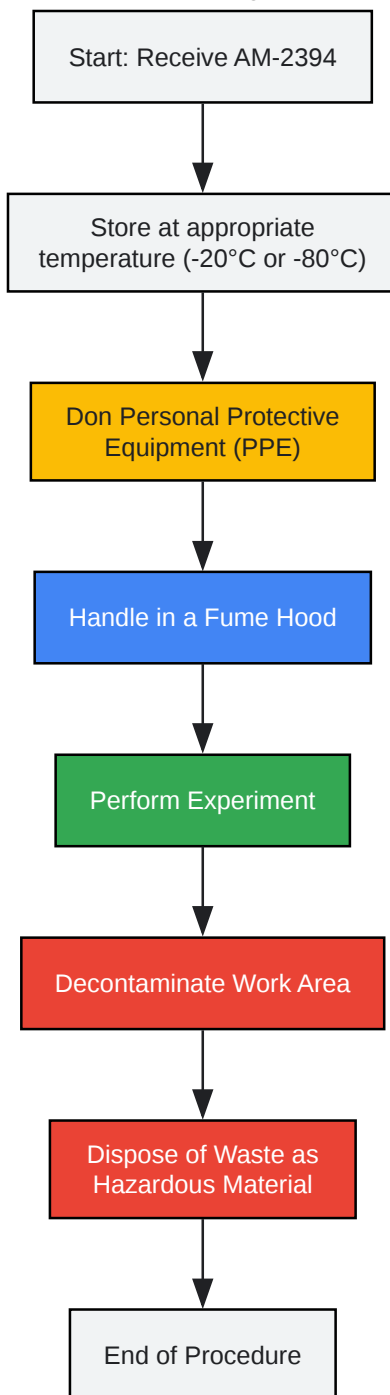
The following is a detailed methodology for an oral glucose tolerance test, a key experiment for evaluating the efficacy of **AM-2394**.

- **Animal Model:** Male ob/ob mice are used as a model for type 2 diabetes.
- **Acclimation:** Animals are acclimated to the housing conditions for a specified period before the experiment.
- **Fasting:** Mice are fasted overnight prior to the OGTT.
- **Dosing:** **AM-2394** is administered per os (PO) at doses of 1, 3, 10, and 30 mg/kg, 30 minutes before the glucose challenge. A vehicle control group receives the formulation excipient.

- Glucose Challenge: A solution of glucose is administered orally to the mice.
- Blood Sampling: Blood samples are collected from the tail vein at specified time points (e.g., 0, 15, 30, 60, 90, and 120 minutes) after the glucose challenge.
- Glucose Measurement: Plasma glucose levels are determined using a glucose oxidase method.
- Data Analysis: The area under the curve (AUC) for glucose is calculated for each treatment group and compared to the vehicle control to assess the effect of **AM-2394** on glucose excursion.

AM-2394 Handling Workflow

AM-2394 Handling Workflow



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Caption: Logical workflow for the safe handling of **AM-2394** from receipt to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
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